

Application Notes and Protocols: Acid Green 40 for Fiber Dyeing in Research

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Compound of Interest

Compound Name: Acid Green 40

Cat. No.: B1173452

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Green 40 (C.I. 62560) is an anthraquinone-based anionic dye known for producing a vibrant, blue-light green coloration.^[1] As a member of the acid dye class, its application is primarily for dyeing natural protein fibers (e.g., wool, silk), synthetic polyamides (e.g., nylon), and other materials that possess cationic sites under acidic conditions.^[2] The "acid" designation refers not to the dye itself, but to the acidic dyebath (typically using acetic or citric acid) required for the dyeing process.^[2]

The mechanism of dyeing relies on the formation of electrostatic interactions. In an acidic solution, the amino groups present in protein and polyamide fibers become protonated, creating positive charges (-NH₃⁺) on the fiber backbone. The anionic sulfonate groups (-SO₃⁻) on the Acid Green 40 molecule are then attracted to these cationic sites, forming strong ionic bonds (salt linkages) that affix the dye to the fiber. This process requires heat to facilitate the swelling of the fiber structure, allowing for the diffusion and penetration of the dye molecules.

These protocols provide standardized methods for the application of Acid Green 40 in a research setting for achieving consistent and reproducible dyeing of various natural and synthetic fibers.

Chemical Properties and Safety

A summary of the key characteristics of Acid Green 40 is provided below. Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling.

Property	Value	Reference
C.I. Name	Acid Green 40	[1]
CAS Number	12219-87-3	[1]
Chemical Class	Anthraquinone	[1]
Molecular Formula	$C_{38}H_{22}Cl_2N_2Na_2O_{10}S_2$	[1]
Molecular Weight	847.61 g/mol	[1]
Appearance	Green-black powder	[3]
λ_{max} (in water)	Data not available	

Health and Safety Considerations: Anthraquinone-based dyes should be handled with care. Some compounds in this class have been suggested to interact with DNA via intercalation due to their planar ring structure. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or under a fume hood to avoid inhalation of the dye powder.

Experimental Protocols

Fiber Preparation (Pre-treatment)

Prior to dyeing, all fibers must be scoured to remove any oils, sizing, dirt, or other impurities that could interfere with dye uptake.

- Prepare a scouring bath with hot water and a neutral detergent (e.g., 0.5-1.0 g/L).
- Introduce the dry fiber material to the bath.
- Heat the bath to a simmer (80-90°C) for approximately 1 hour, agitating gently.
- Allow the bath to cool, then remove the fibers.
- Rinse the fibers thoroughly with warm, then cool, running water until the water runs clear.

- The wet, scoured fibers can be taken directly to the dyeing protocol. For calculating dye amounts, the weight of the dry fiber (WOF) should be recorded before scouring.

Protocol 1: Immersion Dyeing of Natural Protein Fibers (Wool, Silk)

This protocol is a general method for achieving level, uniform color on protein-based materials.

Methodology:

- Weigh the dry fiber to be dyed to determine the Weight of Fiber (WOF).
- Prepare a dyebath in a non-reactive pot (stainless steel or enamel) with enough water to allow the fiber to move freely (typically a 30:1 to 40:1 liquor ratio).
- Weigh the required amount of Acid Green 40 dye powder (see table below for concentration). Pre-dissolve the powder in a small amount of hot water and add it to the dyebath, stirring to ensure it is fully dissolved.
- Add the scoured, wet fiber to the dyebath.
- Slowly raise the temperature of the dyebath to just below a simmer (85-95°C). For wool, gradual heating is critical to prevent felting.
- Maintain this temperature and agitate gently for 10-15 minutes to allow for even dye penetration.
- Add the required amount of acid (e.g., white vinegar or a citric acid solution) to the dyebath. To avoid uneven dyeing, it is best to temporarily remove the fiber or push it to one side before adding and stirring in the acid.
- Continue to heat the dyebath for the specified time (see table), stirring gently every 5-10 minutes. The dye will gradually absorb into the fiber, and the dyebath will become clearer (exhaustion).
- After the dyeing time has elapsed, turn off the heat and allow the bath to cool slowly.

- Once cool, remove the fiber and rinse with lukewarm water, followed by cool water, until the rinse water is clear.
- A final wash with a pH-neutral soap can be performed to remove any unfixed dye.
- Squeeze out excess water gently and allow to air dry.

Parameter	Recommended Value
Dye Concentration (% WOF)	1.0 - 4.0%
Liquor Ratio	30:1 - 40:1
pH	4.0 - 5.5
Acid Source	Acetic Acid (Vinegar) or Citric Acid
Temperature	85 - 95°C
Dyeing Time	30 - 60 minutes

Protocol 2: Research-Scale Dyeing of Wool and Polyamide 6 (Nylon)

This protocol is based on specific conditions cited in a study for dyeing wool and PA 6 fabrics with Acid Green 40.

Methodology:

- Prepare a dyebath according to the specified liquor ratio (1:30) and a 2% shade (2% WOF).
- Adjust the pH of the dyebath to 4.0 using a suitable acid (e.g., acetic acid).
- Introduce the scoured and wetted wool or Polyamide 6 fabric into the dyebath.
- Raise the temperature of the dyebath to 70°C.
- Maintain the temperature at 70°C for 45 minutes, ensuring gentle agitation for even dyeing.
- Following the dyeing period, allow the bath to cool before removing the fabric.

- Rinse the dyed fabric thoroughly with water to remove any residual dye.
- Air dry the fabric.

Parameter	Specified Value	Reference
Dye Concentration (% WOF)	2.0%	[4]
Liquor Ratio	1:30	[4]
pH	4.0	[4]
Temperature	70°C	[4]
Dyeing Time	45 minutes	[4]

Protocol 3: Dyeing of Polyester Fibers (via Fiber Modification)

Standard polyester lacks the ionic sites necessary for binding acid dyes. This protocol involves a pre-treatment step to impart affinity for acid dyes, as described in patent literature. This is an advanced application for research into fiber modification.

Methodology: Part A: Pre-treatment for Acid Dye Affinity

- Prepare a treatment mixture of an organic nitrogen compound (e.g., triethylenetetramine) and a glycol (e.g., triethylene glycol).
- Impregnate the polyester material with this mixture at a temperature between 90°C and 250°C.
- Immediately after impregnation, flash-cool the treated material by contacting it with cold water.
- Dry the pre-treated polyester material. It now has an affinity for acid dyes.

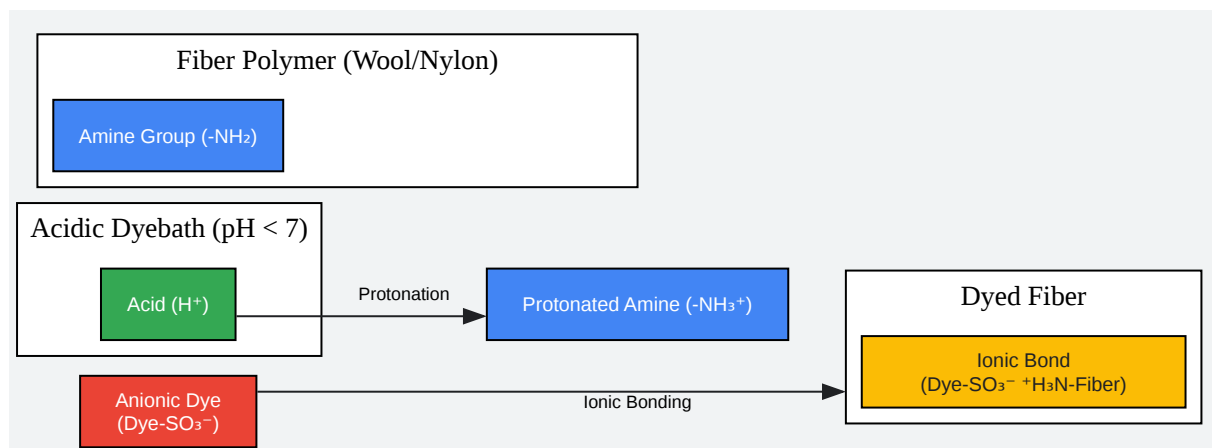
Part B: Dyeing the Modified Polyester

- Prepare an aqueous dyebath with the desired concentration of Acid Green 40.

- Immerse the pre-treated polyester in the dyebath.
- Heat the dyebath to between 50°C and 125°C to achieve dye penetration and fixation.
- After dyeing, fixation can be enhanced with subsequent steaming or dry heat treatment.
- Rinse and dry the final material.

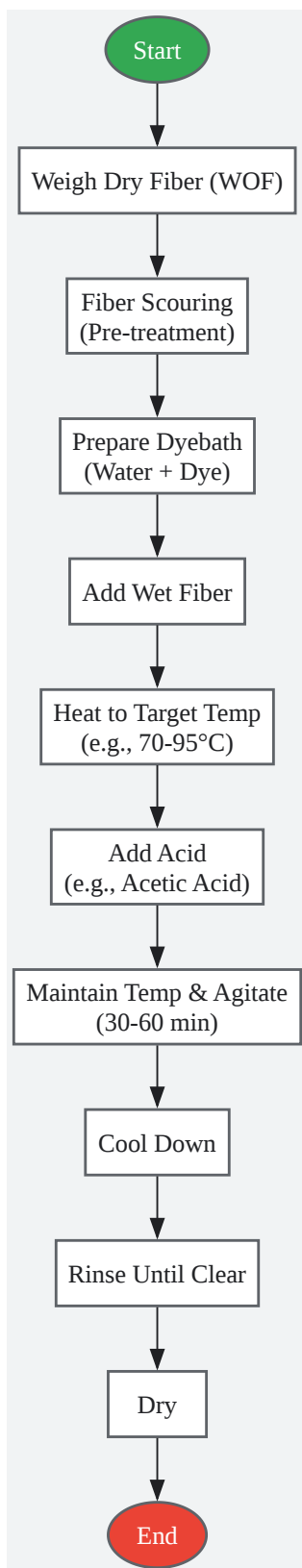
Parameter	Recommended Value	Reference
Pre-treatment Temperature	90 - 250°C	
Dyeing Temperature	50 - 125°C	
Fixation (Optional)	Steam or Dry Heat	

Visualizations



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Caption: Logical diagram of the acid dyeing mechanism.



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Caption: Experimental workflow for immersion dyeing.

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